

Technical Guide: Chemical Structure & Synthesis of 2-Cyclopropyl-1-naphthalenemethanol

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Compound of Interest

Compound Name: (2-Cyclopropyl)naphthalen-1-yl)methanol

Cat. No.: B13891593

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Part 1: Executive Summary & Structural Significance

2-Cyclopropyl-1-naphthalenemethanol is a bicyclic aromatic alcohol characterized by a naphthalene core substituted with a hydroxymethyl group at position C1 and a cyclopropyl ring at position C2.

While often overshadowed by its regioisomer (the 1,4-substituted moiety found in the gout drug Lesinurad), this 1,2-substituted isomer represents a critical Structure-Activity Relationship (SAR) probe. In drug discovery, specifically for URAT1 inhibitors, the precise placement of the lipophilic cyclopropyl group governs the molecule's fit within the transporter's hydrophobic pocket.

This guide details the synthesis, structural properties, and characterization of this molecule, treating it as a high-value intermediate for medicinal chemistry applications.^[1]

Chemical Identity Table[2]

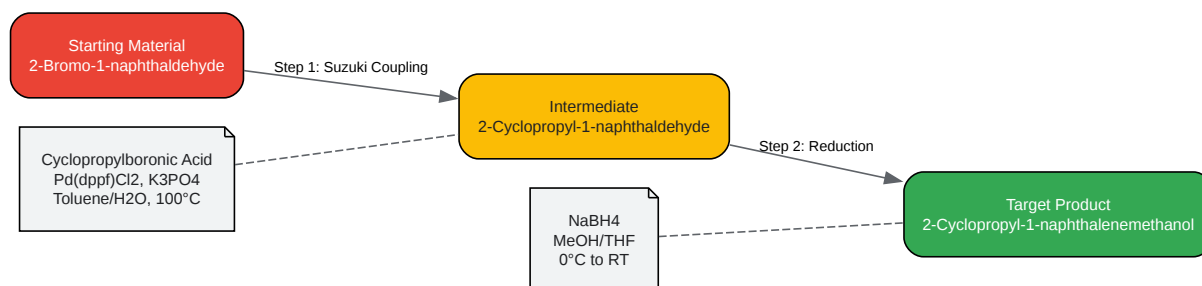
Property	Specification
IUPAC Name	(2-cyclopropylnaphthalen-1-yl)methanol
Molecular Formula	C ₁₄ H ₁₄ O
Molecular Weight	198.26 g/mol
Core Scaffold	Naphthalene
Key Substituents	C1: Hydroxymethyl (-CH ₂ OH)C2: Cyclopropyl (-C ₃ H ₅)
LogP (Predicted)	~3.2 (High Lipophilicity)
H-Bond Donors/Acceptors	1 / 1
Rotatable Bonds	2 (C1-CH ₂ OH bond, C2-Cyclopropyl bond)

Part 2: Synthetic Strategy & Protocols

The synthesis of 2-cyclopropyl-1-naphthalenemethanol presents a specific challenge: ortho-substitution steric hindrance. The C1 and C2 positions on naphthalene are vicinal, creating significant steric crowding. Furthermore, the peri-hydrogen at C8 interacts with substituents at C1.

To navigate this, we employ a Suzuki-Miyaura Cross-Coupling followed by a chemoselective Carbonyl Reduction. This route avoids the use of harsh lithiation steps that could degrade the strained cyclopropyl ring.

Reaction Pathway Visualization



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Figure 1: Two-step synthetic pathway designed to minimize steric clashes while preserving the cyclopropyl ring integrity.

Detailed Experimental Protocol

Step 1: Suzuki-Miyaura Coupling

Objective: Install the cyclopropyl ring at C2 using a palladium-catalyzed cycle.

- Reagents:
 - 2-Bromo-1-naphthaldehyde (1.0 equiv)
 - Cyclopropylboronic acid (1.5 equiv)
 - Pd(dppf)Cl₂·DCM (0.05 equiv) - Chosen for stability and bite angle.
 - K₃PO₄ (3.0 equiv) - Tribasic phosphate is superior to carbonate for hindered substrates.
 - Solvent: Toluene/Water (10:1 v/v).
- Procedure:
 - Charge a reaction vial with 2-bromo-1-naphthaldehyde, cyclopropylboronic acid, and K₃PO₄.

- Evacuate and backfill with Nitrogen (3x) to remove oxygen (prevents homocoupling).
- Add degassed Toluene/Water mixture and the Pd catalyst.
- Heat to 100°C for 12–16 hours. Monitor by TLC (eluent: 10% EtOAc/Hexanes).
- Workup: Cool to RT. Dilute with EtOAc, wash with water and brine. Dry over Na₂SO₄ and concentrate.
- Purification: Flash column chromatography (SiO₂). The aldehyde intermediate is less polar than the alcohol product.

Step 2: Carbonyl Reduction

Objective: Convert the aldehyde to the primary alcohol without opening the cyclopropyl ring.

- Reagents:
 - Intermediate: 2-cyclopropyl-1-naphthaldehyde (1.0 equiv)
 - Sodium Borohydride (NaBH₄) (1.2 equiv)
 - Solvent: MeOH/THF (1:1).
- Procedure:
 - Dissolve the intermediate in anhydrous THF/MeOH and cool to 0°C (ice bath).
 - Add NaBH₄ portion-wise over 10 minutes. Caution: Gas evolution (H₂).
 - Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 1 hour.
 - Quench: Carefully add saturated NH₄Cl solution at 0°C.
 - Extraction: Extract with DCM (3x).
 - Isolation: Dry organic layer (MgSO₄), filter, and concentrate in vacuo.

- Final Purification: Recrystallization from Hexanes/EtOAc or column chromatography if high purity (>99%) is required for biological assays.

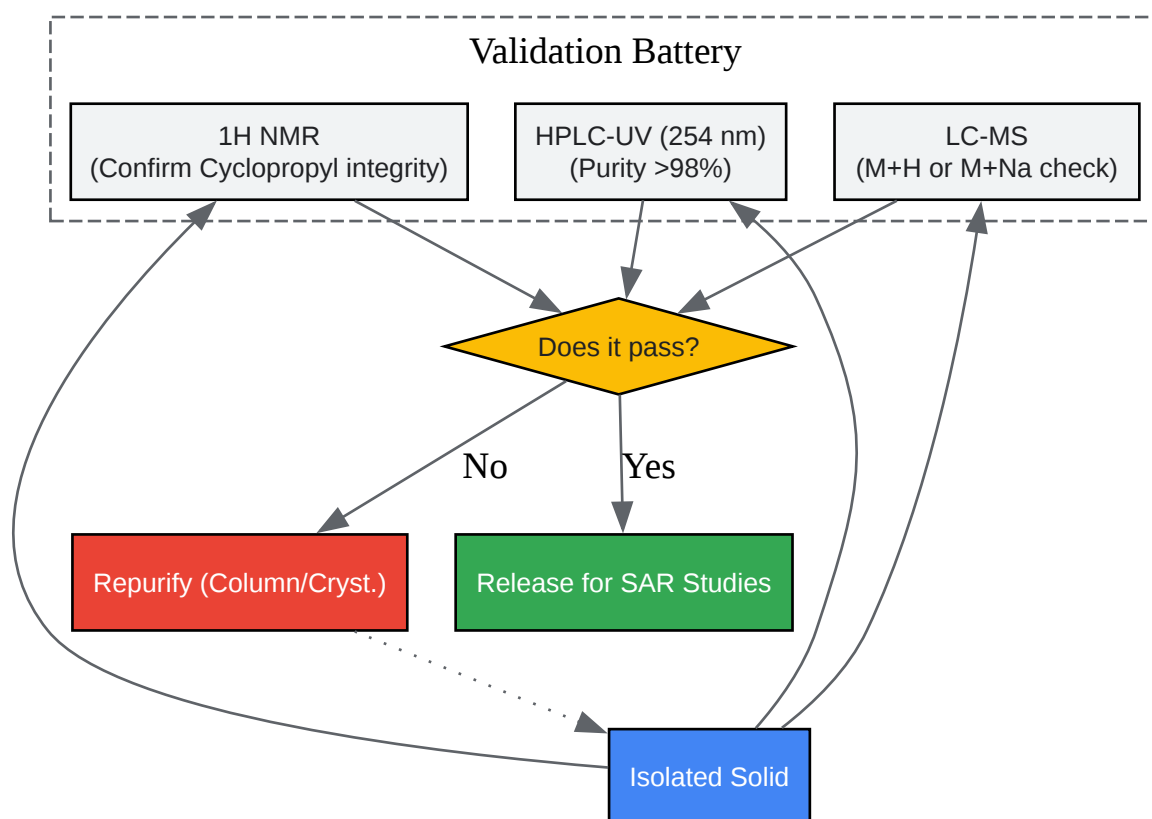
Part 3: Analytical Characterization (Self-Validating System)

To ensure the integrity of the synthesized compound, the following spectral signatures must be verified. The cyclopropyl protons are the key diagnostic markers.

¹H NMR Expectations (CDCl₃, 400 MHz)

Proton Environment	Chemical Shift (δ ppm)	Multiplicity	Integration	Diagnostic Note
Aromatic (Naphthalene)	7.40 – 8.20	Multiplets	6H	Characteristic naphthalene pattern.
Hydroxymethyl (-CH ₂ OH)	~5.10	Singlet/Doublet	2H	Shift varies with concentration/solvent.
-OH	~1.80 – 2.50	Broad Singlet	1H	Exchangeable with D ₂ O.
Cyclopropyl (Methine)	~2.10 – 2.30	Multiplet	1H	The CH connecting to the ring.
Cyclopropyl (Methylene)	~0.70 – 1.10	Multiplets	4H	Distinctive high-field signals (0.7–1.1 ppm) confirm the ring is intact.

Quality Control Workflow



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Figure 2: Quality control decision tree ensuring compound validity before biological application.

Part 4: Technical Context & Applications

Steric Considerations

The 2-cyclopropyl-1-naphthalenemethanol structure possesses a unique steric profile. The 1-hydroxymethyl group is forced out of the aromatic plane due to the peri-hydrogen at C8 and the ortho-cyclopropyl group at C2.

- Implication: In protein binding (e.g., URAT1 inhibition), this "twisted" conformation can induce selectivity distinct from the planar 1,4-substituted analogs (like Lesinurad intermediates).

Relationship to Lesinurad

Lesinurad (Zurampic) utilizes a naphthalene core where the cyclopropyl group is at position 4 relative to the linkage.[2]

- Lesinurad Intermediate: 1-cyclopropyl-4-naphthalenemethanol (or amine derivative).
- This Molecule: 2-cyclopropyl-1-naphthalenemethanol.
- Usage: This molecule serves as a regioisomeric negative control to prove that the specific 1,4-geometry of Lesinurad is required for efficacy. If this 1,2-isomer shows activity, it suggests the binding pocket is more promiscuous than previously thought.

References

- Suzuki-Miyaura Coupling of Cyclopropylboronic Acids: Wallace, D. J., & Chen, C. (2002). Cyclopropylboronic Acid: A Simple and Effective Reagent for the Synthesis of Cyclopropylarenes. Tetrahedron Letters. Note: Establishes the protocol for using cyclopropylboronic acid with aryl bromides.
- Lesinurad Structure & Synthesis
 - Miner, J. N., et al. (2016).[2] Lesinurad, a novel, oral compound for gout, acts to decrease serum uric acid through inhibition of urate transporters in the kidney.[2] Arthritis Research & Therapy.
 - Note: Defines the 1,4-substitution pattern of the drug, validating the 1,2-isomer as a distinct research entity.
- General Naphthalene Functionalization
 - Molander, G. A., & Gormisky, P. E. (2008).[3] Suzuki-Miyaura Coupling of Potassium Cyclopropyl- and Cyclobutyltrifluoroborates. Journal of Organic Chemistry.
 - Note: Provides alternative coupling conditions using trifluoroborates if the boronic acid route suffers

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Sources

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- 3. Cyclopropane synthesis [[organic-chemistry.org](https://www.organic-chemistry.org)]
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